

In-Depth Technical Guide: Initial Studies and Characterization of CREBBP-IN-1

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Compound of Interest

Compound Name: CREBBP-IN-1

Cat. No.: B13915998

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CREB-binding protein (CREBBP or CBP) is a critical transcriptional co-activator and histone acetyltransferase (HAT) that plays a pivotal role in regulating gene expression. Its involvement in numerous cellular processes, including cell growth, differentiation, and DNA repair, has made it a significant therapeutic target, particularly in oncology. This technical guide provides a comprehensive overview of the initial studies and characterization of **CREBBP-IN-1**, a small molecule inhibitor of the CREBBP bromodomain. **CREBBP-IN-1**, also identified as compound 10 in its discovery publication, emerged from a high-throughput virtual screening and subsequent hit optimization process. This document details the quantitative data, experimental protocols, and relevant signaling pathways associated with this compound.

Data Presentation

The following tables summarize the key quantitative data for **CREBBP-IN-1** and its precursor compounds as reported in the initial characterization studies.

Compound	Chemical Scaffold	Kd (μM) for CREBBP Bromodomain	Ligand Efficiency (LE)	Selectivity for CREBBP over BRD4(1) (fold)
Hit Compound 9	Acylbenzene	29	0.24	Not Reported
CREBBP-IN-1 (Compound 10)	Acylbenzene	0.77	0.35	> 65

Table 1: Binding Affinity and Ligand Efficiency of **CREBBP-IN-1** and its Precursor.[\[1\]](#)

Assay Type	Purpose	Key Parameters Measured
Competition Binding Assay	To determine the binding affinity of the inhibitor to the CREBBP bromodomain.	Kd (dissociation constant)
Thermal Shift Assay (TSA)	To assess the direct binding of the inhibitor to the CREBBP bromodomain and its stabilizing effect.	ΔTm (change in melting temperature)
Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Assay	To measure the inhibition of the interaction between the CREBBP bromodomain and an acetylated histone peptide.	IC50 (half-maximal inhibitory concentration)

Table 2: Overview of In Vitro Assays Used in the Characterization of **CREBBP-IN-1**.

Experimental Protocols

CREBBP Bromodomain Competition Binding Assay (AlphaScreen-based)

This assay is a common method to determine the binding affinity of a test compound by measuring its ability to displace a known biotinylated ligand from the CREBBP bromodomain.

Materials:

- GST-tagged CREBBP bromodomain protein
- Biotinylated histone H4 acetylated at lysine 16 (H4K16ac) peptide
- Streptavidin-coated Donor beads (PerkinElmer)
- Glutathione AlphaLISA® Acceptor beads (PerkinElmer)
- Assay Buffer: 3x BRD Homogeneous Assay Buffer 2 (BPS Bioscience)
- Test compound (**CREBBP-IN-1**)
- 384-well OptiPlate (PerkinElmer)
- AlphaScreen-capable microplate reader

Protocol:

- Master Mixture Preparation: Prepare a master mixture containing 3x BRD Homogeneous Assay Buffer 2 and the biotinylated H4K16ac peptide.
- Compound Dilution: Prepare serial dilutions of **CREBBP-IN-1** in the appropriate buffer (e.g., 1x BRD Homogeneous Assay Buffer 2 with a final DMSO concentration below 0.2%).
- Reaction Setup:
 - To each well of a 384-well plate, add the master mixture.
 - Add the diluted **CREBBP-IN-1** or vehicle control.
 - Add the diluted GST-CREBBP bromodomain protein.
 - Incubate at room temperature for 30 minutes with gentle shaking.
- Addition of Acceptor Beads: Dilute the Glutathione AlphaLISA® Acceptor Beads in 1x BRD Homogeneous Detection Buffer 2 and add to each well. Incubate for 30 minutes at room temperature in the dark.

- **Addition of Donor Beads:** Dilute the Streptavidin-coated Donor beads in 1x BRD Homogeneous Detection Buffer 2 and add to each well. Incubate for 15-30 minutes at room temperature in the dark.
- **Data Acquisition:** Read the plate on an AlphaScreen microplate reader to measure the AlphaScreen signal.
- **Data Analysis:** The K_d is calculated from the competition binding curve by fitting the data to a suitable binding model.^{[2][3]}

Histone Acetyltransferase (HAT) Activity Assay (Radiometric)

This assay measures the enzymatic activity of the CREBBP HAT domain by quantifying the transfer of a radiolabeled acetyl group from acetyl-CoA to a histone substrate.

Materials:

- Recombinant human CREBBP protein
- Histone H3 or a suitable peptide substrate
- [^3H]-Acetyl Coenzyme A
- HAT Assay Buffer (e.g., 50 mM Tris-HCl pH 8.0, 10% glycerol, 1 mM DTT, 0.1 mM EDTA)
- Scintillation fluid and vials
- Filter paper and filter binding apparatus
- Scintillation counter

Protocol:

- **Reaction Setup:** In a microcentrifuge tube, combine the HAT Assay Buffer, histone substrate, and the test inhibitor (**CREBBP-IN-1**) at various concentrations.
- **Enzyme Addition:** Add the recombinant CREBBP protein to initiate the reaction.

- Cofactor Addition: Add [^3H]-Acetyl Coenzyme A to the reaction mixture.
- Incubation: Incubate the reaction at 30°C for a defined period (e.g., 30-60 minutes).
- Reaction Quenching: Spot the reaction mixture onto filter paper.
- Washing: Wash the filter paper multiple times with a wash buffer (e.g., 50 mM sodium phosphate buffer, pH 7.5) to remove unincorporated [^3H]-Acetyl Coenzyme A.
- Scintillation Counting: Place the dried filter paper into a scintillation vial with scintillation fluid and measure the radioactivity using a scintillation counter.
- Data Analysis: The amount of incorporated radioactivity is proportional to the HAT activity. Calculate the percent inhibition for each concentration of **CREBBP-IN-1** to determine the IC₅₀.[\[4\]](#)[\[5\]](#)

Cellular Western Blot for Histone Acetylation

This method is used to assess the effect of **CREBBP-IN-1** on the acetylation of histones within a cellular context.

Materials:

- Cell line of interest (e.g., a cancer cell line known to be sensitive to CREBBP inhibition)
- Cell culture medium and reagents
- **CREBBP-IN-1**
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and electrophoresis apparatus
- PVDF membrane and transfer apparatus
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)

- Primary antibodies: anti-acetyl-Histone H3 (e.g., anti-AcH3K27), anti-total Histone H3
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

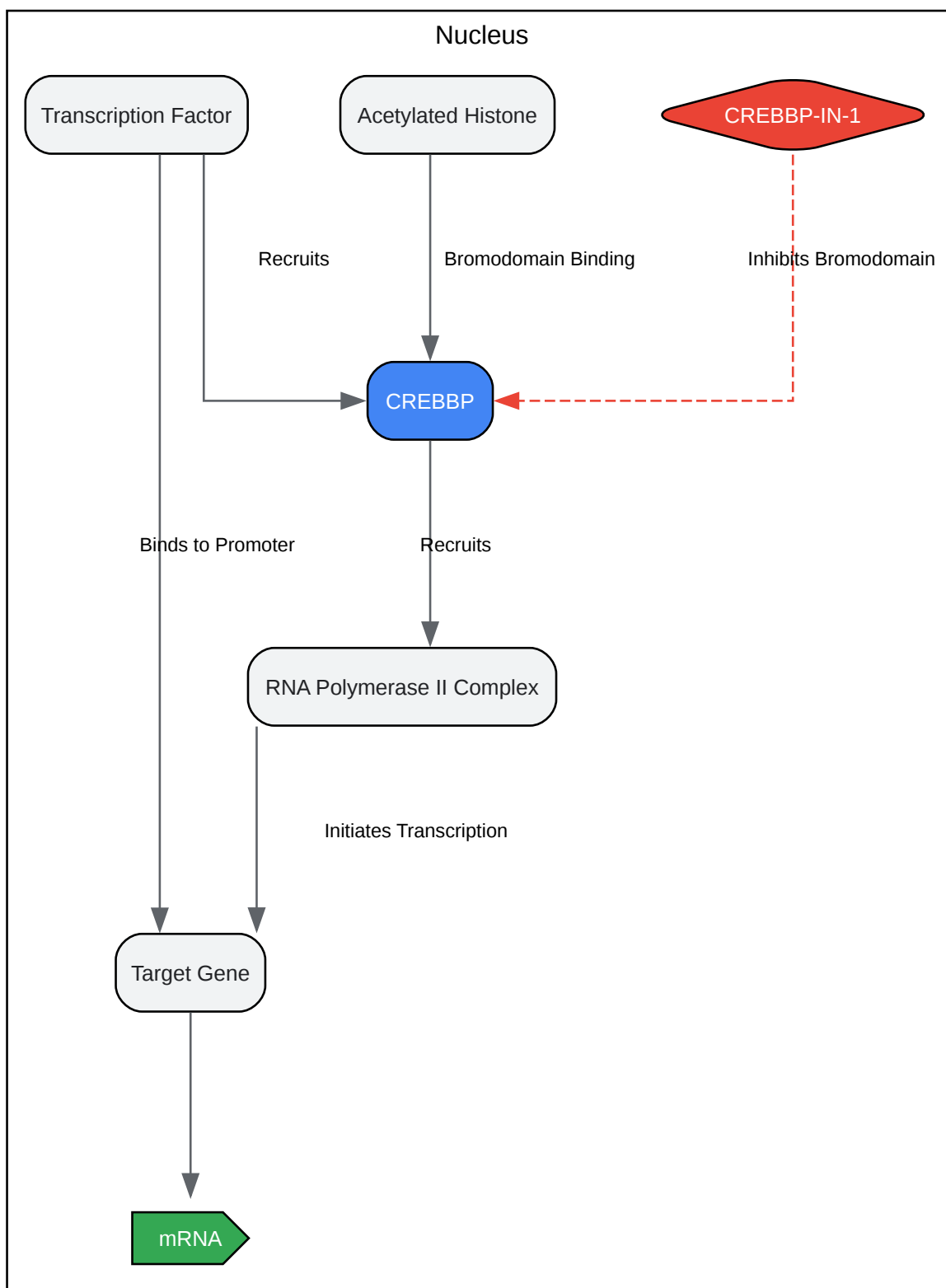
Protocol:

- Cell Treatment: Seed cells and allow them to adhere. Treat the cells with various concentrations of **CREBBP-IN-1** or vehicle control for a specified time (e.g., 24 hours).
- Cell Lysis: Wash the cells with ice-cold PBS and lyse them using lysis buffer.
- Protein Quantification: Determine the protein concentration of the cell lysates using a BCA assay.
- Sample Preparation and SDS-PAGE: Prepare protein samples with Laemmli buffer, boil, and separate them on an SDS-PAGE gel.
- Western Blotting: Transfer the separated proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with blocking buffer.
 - Incubate the membrane with the primary antibody against the specific histone acetylation mark overnight at 4°C.
 - Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detection: Add the chemiluminescent substrate and visualize the protein bands using an imaging system.
- Analysis: Quantify the band intensities and normalize the acetyl-histone signal to the total histone signal to determine the relative change in histone acetylation.

Signaling Pathways and Experimental Workflows

CREBBP's Role in Gene Transcription

CREBBP functions as a scaffold protein, bringing together various components of the transcriptional machinery to activate gene expression. Its bromodomain recognizes and binds to acetylated lysine residues on histones and other proteins, which is a key step in this process. Inhibition of the CREBBP bromodomain by **CREBBP-IN-1** disrupts this interaction, leading to the downregulation of target gene expression.

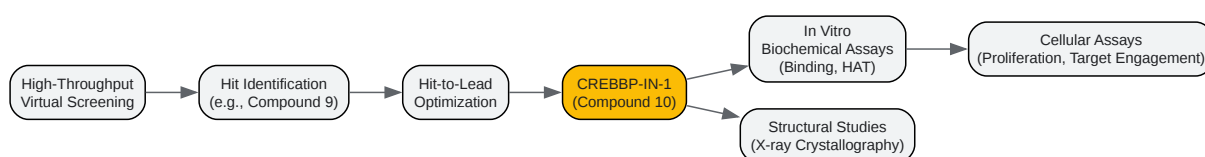


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Caption: **CREBBP-IN-1** inhibits gene transcription by blocking the interaction of the CREBBP bromodomain with acetylated histones.

Experimental Workflow for CREBBP Inhibitor Characterization

The initial characterization of a CREBBP inhibitor like **CREBBP-IN-1** typically follows a multi-step process, starting from in silico screening and culminating in cellular activity assessment.

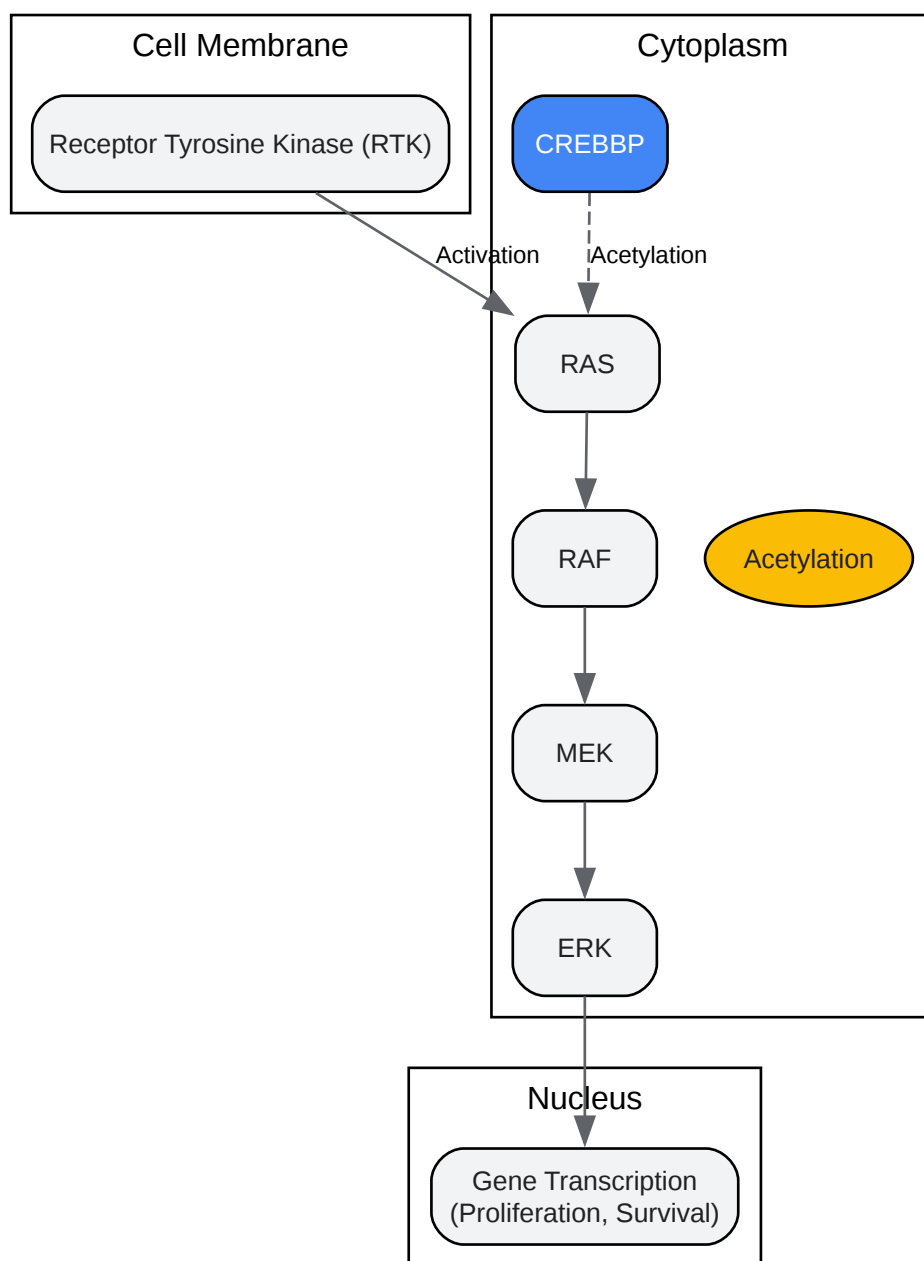


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Caption: Workflow for the discovery and initial characterization of **CREBBP-IN-1**.

CREBBP and the RAS/RAF/MEK/ERK Signaling Pathway

Recent studies have shown a connection between CREBBP and the RAS/RAF/MEK/ERK pathway. CREBBP can directly acetylate KRAS, and loss of CREBBP function can lead to enhanced signaling through this pathway. This suggests that CREBBP inhibitors might have complex effects in cancers with RAS pathway mutations.



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Caption: CREBBP-mediated acetylation of RAS can modulate the activity of the RAS/RAF/MEK/ERK signaling pathway.[5][6][7]

Conclusion

CREBBP-IN-1 is a promising small molecule inhibitor of the CREBBP bromodomain, identified through a rational, structure-guided drug discovery process. Its characterization has provided

valuable insights into the requirements for potent and selective inhibition of this epigenetic reader domain. The experimental protocols and data presented in this guide serve as a foundational resource for researchers in the field of epigenetics and drug discovery who are interested in targeting CREBBP. Further investigation into the cellular and in vivo effects of **CREBBP-IN-1** and similar compounds will be crucial in determining their therapeutic potential.

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